

Application Note: Comprehensive Analytical Profiling of 1-Methyl-4-(methylthio)-1H-pyrazole

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Compound of Interest

Compound Name: 1-Methyl-4-(methylthio)-1H-pyrazole

Cat. No.: B12980133

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Target Audience: Researchers, analytical scientists, and drug development professionals.

Document Type: Method Development Guide & Standard Operating Protocols (SOPs)

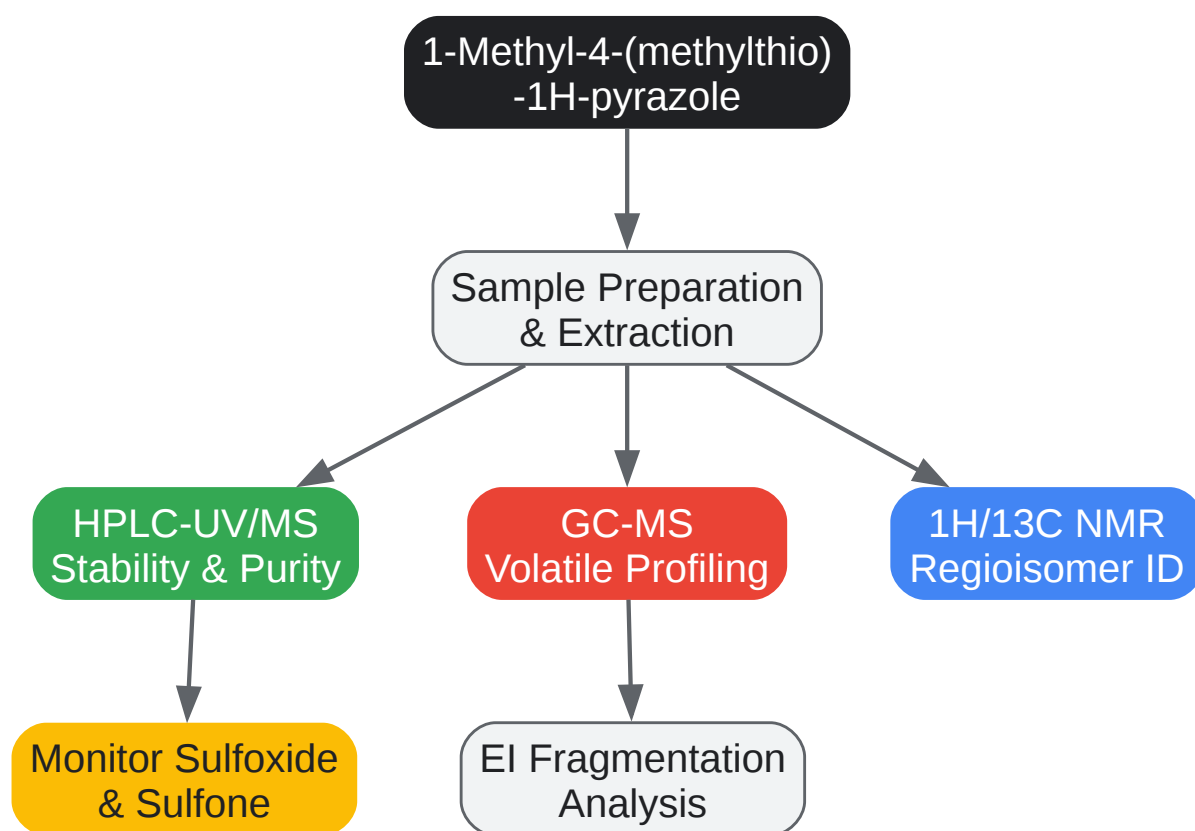
Introduction & Analytical Strategy

1-Methyl-4-(methylthio)-1H-pyrazole is a critical heterocyclic building block utilized in the synthesis of advanced agrochemicals and active pharmaceutical ingredients (APIs).

Developing robust analytical methods for this compound requires navigating two primary physicochemical challenges:

- **Silanol Interactions:** The basic nitrogen atoms within the pyrazole core are prone to secondary interactions with residual silanols on standard silica-based stationary phases, leading to severe chromatographic peak tailing[1].
- **Oxidative Degradation:** The C4-methylthio ether linkage is highly susceptible to environmental and chemical oxidation, readily degrading into sulfoxide and sulfone impurities[2],[3].

To ensure high-fidelity characterization, this guide outlines a self-validating, multimodal analytical workflow utilizing High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.



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Fig 1. Multimodal analytical workflow for **1-Methyl-4-(methylthio)-1H-pyrazole**.

Physicochemical Properties

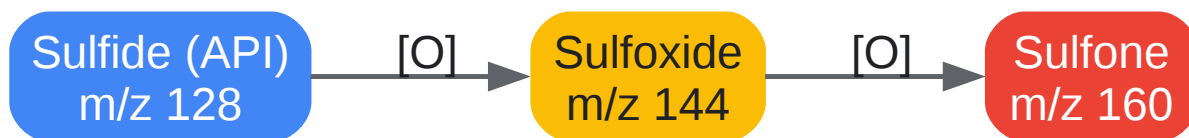
Understanding the intrinsic properties of the analyte dictates the causality behind our instrumental parameters.

Property	Value	Analytical Implication
Molecular Formula	C5H8N2S	Baseline for exact mass calculations.
Exact Mass	128.0408 Da	Target m/z for high-resolution MS.
Volatility	High (No H-bond donors)	Highly amenable to GC-MS without derivatization.
pKa (Conjugate Acid)	~2.5 - 3.0	Requires acidic mobile phase (pH < 2.5) to suppress silanol ionization and ensure uniform protonation[4].

Stability-Indicating RP-HPLC-UV/MS Protocol Causality of Method Design

To mitigate the peak tailing inherent to basic pyrazoles, a low-silanol, end-capped C18 column is mandatory[5]. We utilize a mobile phase buffered with 0.1% Trifluoroacetic acid (TFA). TFA acts as a strong ion-pairing agent, fully protonating the pyrazole nitrogens and masking residual silanols, thereby ensuring sharp, symmetrical peaks[4].

Furthermore, the method is specifically optimized to resolve the parent API from its primary oxidative degradants. The stepwise oxidation of the sulfide yields a sulfoxide (+16 Da) and subsequently a sulfone (+32 Da)[3],[6].



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Fig 2. Stepwise oxidation pathway of the methylthio group to sulfoxide and sulfone.

Step-by-Step Methodology

- Sample Preparation: Dissolve the analyte in the Initial Mobile Phase (95% Water / 5% Acetonitrile) to a final concentration of 0.5 mg/mL. Sonicate for 5 minutes and filter through a 0.22 μ m PTFE syringe filter.
- Stationary Phase: End-capped C18 column (e.g., Eclipse XDB-C18), 150 mm $\times$ 4.6 mm, 3.5 μ m particle size.
- Column Temperature: 30 $^{\circ}$ C (Controls mobile phase viscosity and ensures reproducible retention times).
- Mobile Phase A: 0.1% TFA in LC-MS grade Water.
- Mobile Phase B: 0.1% TFA in LC-MS grade Acetonitrile.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 5 μ L.
- Detection: UV at 230 nm (optimal for pyrazole π - π^* transitions) and ESI-MS (Positive mode, scanning m/z 100-300).

Gradient Program & System Suitability

Time (min)	% Mobile Phase A	% Mobile Phase B	Curve
0.0	95	5	Initial
2.0	95	5	Isocratic hold
10.0	40	60	Linear ramp
12.0	5	95	Column wash
15.0	95	5	Re-equilibration

Self-Validating Criteria:

- Resolution (Rs): > 2.0 between the Sulfoxide impurity and the API peak.
- Tailing Factor (Tf): ≤ 1.5 for the API peak (confirms adequate silanol suppression).
- Precision: %RSD ≤ 2.0% for 5 replicate injections.

GC-MS Protocol for Volatile Profiling

Causality of Method Design

Lacking protic functional groups (no -OH or -NH), **1-methyl-4-(methylthio)-1H-pyrazole** is highly volatile and thermally stable. GC-MS serves as the premier orthogonal technique for confirming the molecular weight and detecting volatile synthetic impurities (e.g., residual alkylating agents like methyl iodide used during N-methylation or S-methylation).

Step-by-Step Methodology

- Sample Preparation: Dissolve 1.0 mg of the sample in 1.0 mL of GC-grade Dichloromethane (DCM).
- Column: 5% Phenyl / 95% Dimethylpolysiloxane (e.g., HP-5MS), 30 m × 0.25 mm ID × 0.25 µm film thickness.
- Carrier Gas: Helium (Ultra-high purity, 99.999%), constant flow at 1.0 mL/min.
- Injection: 1 µL, Split ratio 20:1. Injector temperature: 250 °C.

- Oven Program: Initial temp 60 °C (hold 2 min), ramp at 15 °C/min to 280 °C (hold 5 min).
- MS Conditions: Electron Ionization (EI) at 70 eV. Ion source temp: 230 °C. Scan range: m/z 40–300.

Diagnostic EI-MS Fragmentation

m/z Value	Relative Abundance	Structural Assignment
128	High (Base Peak)	Molecular Ion $[M]^+$
113	Medium	Loss of methyl radical $[M - CH_3]^+$
81	Medium	Loss of methylthio group $[M - SCH_3]^+$

NMR Protocol for Structural Elucidation

Causality of Method Design

While Mass Spectrometry confirms the exact mass and fragmentation, it cannot definitively distinguish between positional isomers (e.g., 1-methyl-3-(methylthio)-1H-pyrazole vs. the 1,4-isomer). Nuclear Magnetic Resonance (NMR) is essential to confirm the 1,4-substitution pattern. In a 1,4-disubstituted pyrazole, the C3 and C5 protons appear as two distinct singlets due to the lack of adjacent protons, whereas a 1,3-disubstituted pyrazole would exhibit distinct 3J scalar coupling between the adjacent C4 and C5 protons.

Step-by-Step Methodology

- Sample Preparation: Dissolve 20 mg of the analyte in 0.6 mL of Chloroform-d ($CDCl_3$) containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference.
- Acquisition Parameters: 400 MHz for 1H , 100 MHz for ^{13}C . 16 scans for 1H ; 256 scans for ^{13}C . Probe temperature set to 298 K.

Expected NMR Assignments

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
¹ H	~7.45	Singlet	1H	Pyrazole C5-H
¹ H	~7.38	Singlet	1H	Pyrazole C3-H
¹ H	~3.85	Singlet	3H	N-CH ₃
¹ H	~2.35	Singlet	3H	S-CH ₃
¹³ C	~130 - 140	-	-	Pyrazole C3, C5
¹³ C	~110 - 115	-	-	Pyrazole C4 (C-S)
¹³ C	~39.0	-	-	N-CH ₃
¹³ C	~19.0	-	-	S-CH ₃

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